

Technical Guide: Physicochemical Properties of Ethyl 2-(oxetan-3-yl)acetate

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Compound of Interest

Compound Name: Ethyl 2-(oxetan-3-yl)acetate

Cat. No.: B168561

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This technical guide provides a concise summary of the key physicochemical properties of **Ethyl 2-(oxetan-3-yl)acetate**, a valuable building block in medicinal chemistry and organic synthesis. The data presented is essential for its application in further research and development.

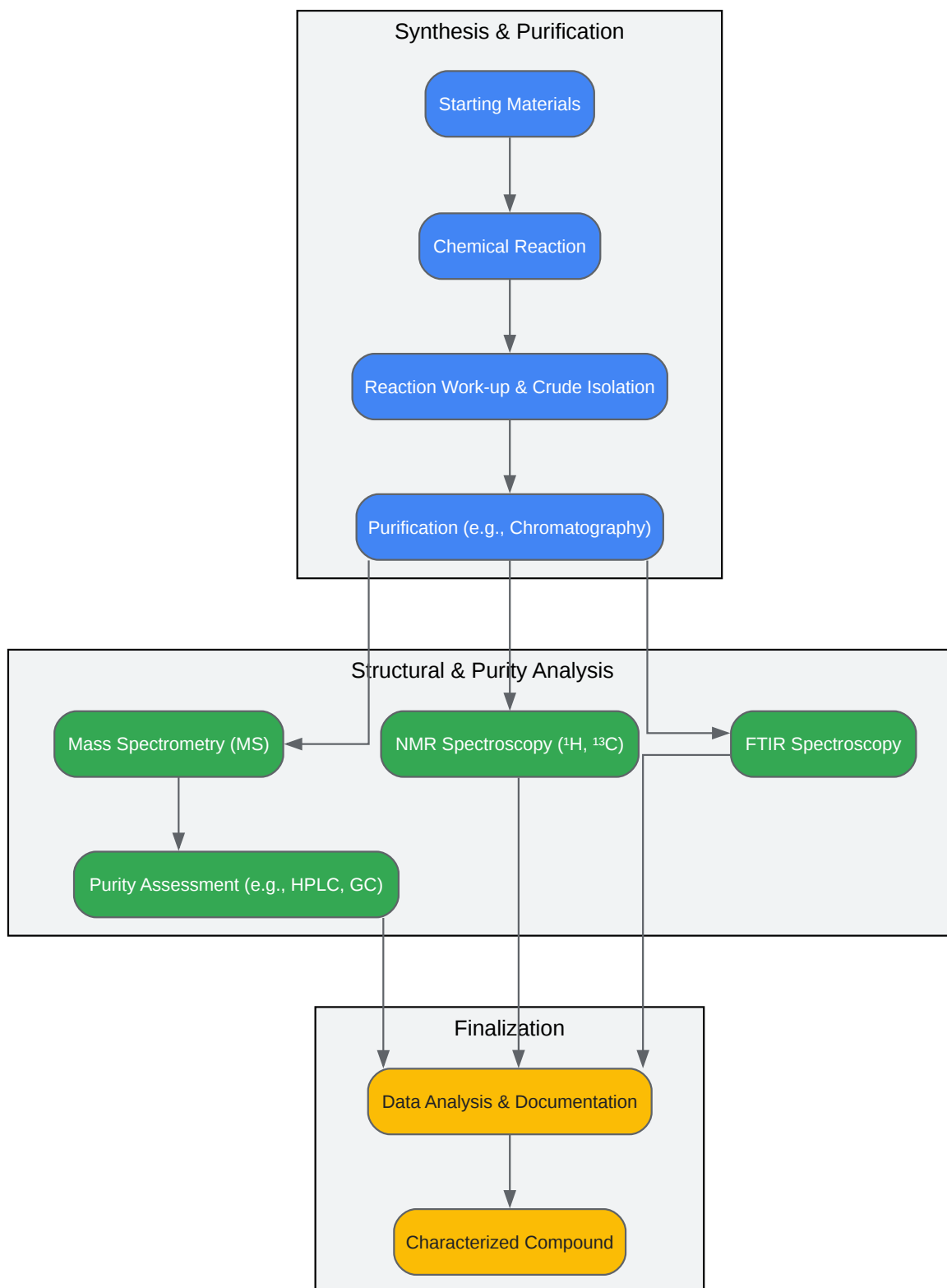
Core Molecular Attributes

The fundamental molecular characteristics of **Ethyl 2-(oxetan-3-yl)acetate** are summarized in the table below. These properties are critical for stoichiometric calculations, analytical characterization, and interpretation of experimental results.

Property	Value
Molecular Weight	144.17 g/mol [1]
Chemical Formula	C ₇ H ₁₂ O ₃ [2][3]
CAS Number	1207175-04-9 [1][2][3]

Conceptual Experimental Workflow for Characterization

The following diagram illustrates a generalized workflow for the synthesis and characterization of a novel chemical entity such as **Ethyl 2-(oxetan-3-yl)acetate**. This logical progression ensures the purity, identity, and structural integrity of the compound before its use in downstream applications.



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Caption: Conceptual workflow for the synthesis and characterization of a chemical compound.

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References

- 1. Chemscone ChemScene | Ethyl 2-(oxetan-3-yl)acetate | 1G | CS-W000466 | | Fisher Scientific [fishersci.com]
- 2. 1207175-04-9|Ethyl 2-(oxetan-3-yl)acetate|BLD Pharm [bldpharm.com]
- 3. Ethyl 2-(oxetan-3-yl)acetate | 1207175-04-9 [sigmaaldrich.com]
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